

# Pomalidomide-PEG2-Tos: A Technical Guide for Drug Development Professionals

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## Compound of Interest

Compound Name: Pomalidomide-PEG2-Tos

Cat. No.: B11932501

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## Introduction

**Pomalidomide-PEG2-Tos** is a crucial chemical tool in the rapidly evolving field of targeted protein degradation. It is an E3 ligase ligand-linker conjugate, specifically designed for the synthesis of Proteolysis Targeting Chimeras (PROTACs). This technical guide provides an in-depth overview of **Pomalidomide-PEG2-Tos**, its function, and its application in the development of novel therapeutics.

**Pomalidomide-PEG2-Tos** consists of three key components:

- **Pomalidomide:** A derivative of thalidomide that acts as a potent ligand for the Cereblon (CRBN) E3 ubiquitin ligase.
- **PEG2 Linker:** A two-unit polyethylene glycol (PEG) linker that provides spacing and influences the physicochemical properties of the resulting PROTAC molecule.
- **Tosyl (Tos) Group:** A tosylate group that serves as a good leaving group, facilitating the conjugation of the pomalidomide-linker moiety to a ligand targeting a specific protein of

interest.

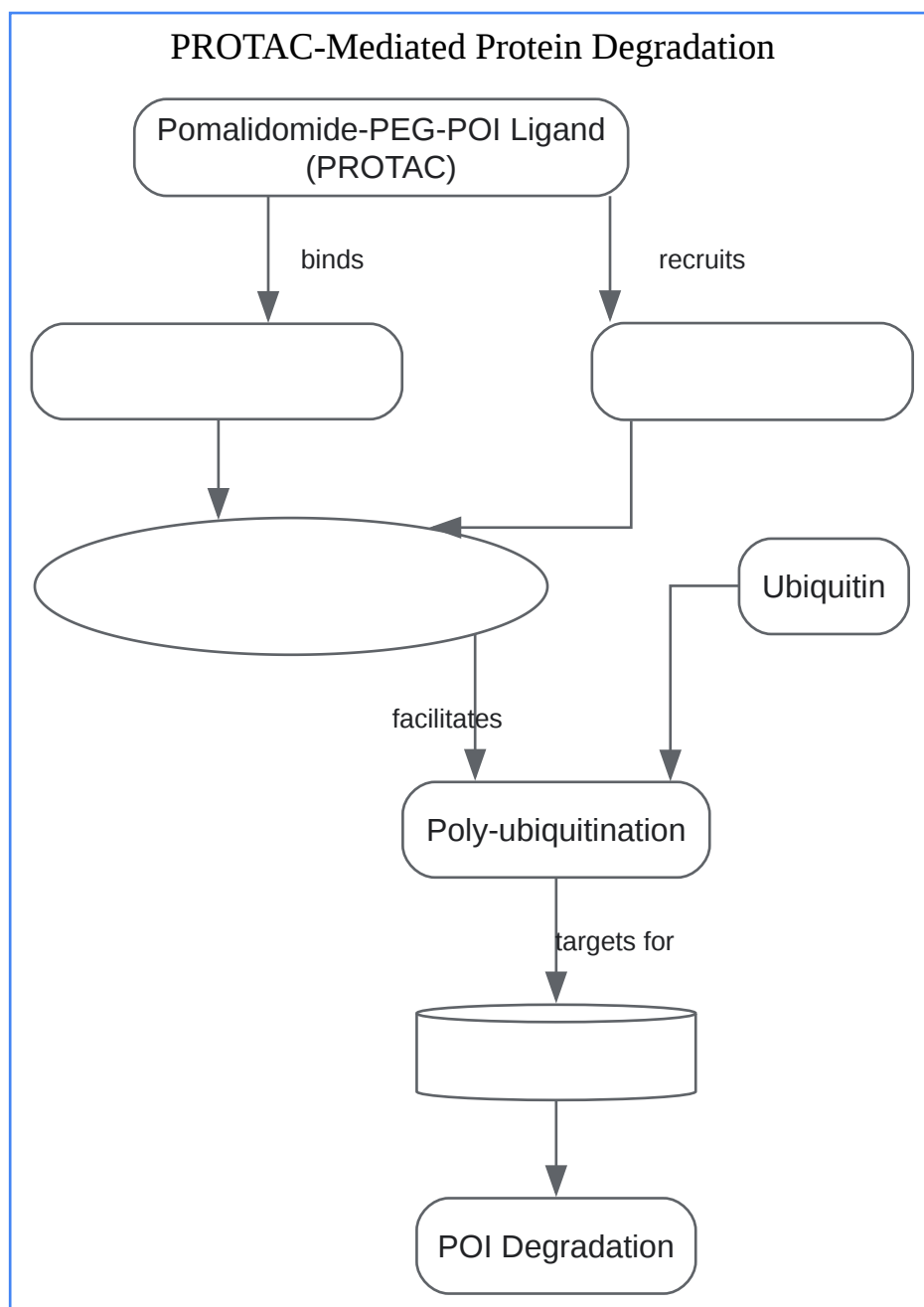
This guide will detail the function of **Pomalidomide-PEG2-Tos** in the context of PROTAC technology, provide representative quantitative data for pomalidomide-based PROTACs, and outline key experimental protocols for their synthesis and evaluation.

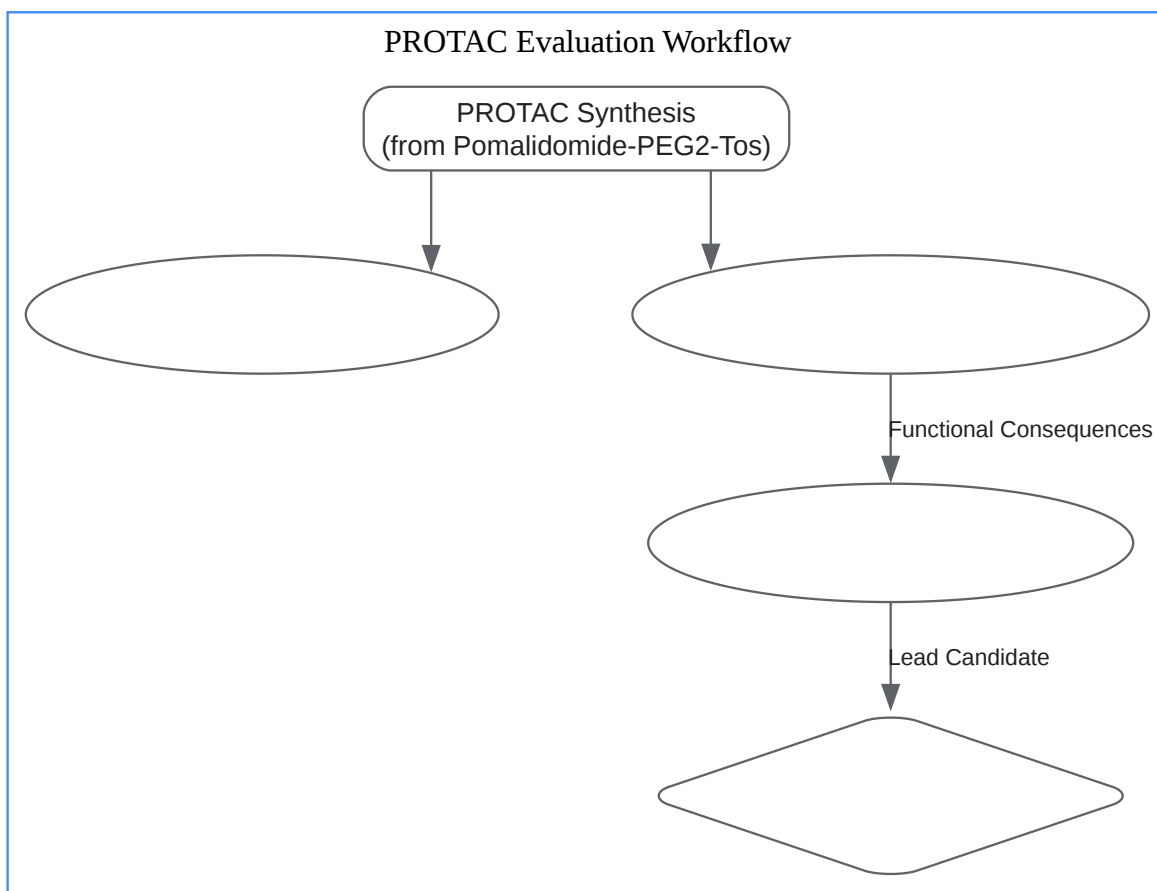
## Function of Pomalidomide-PEG2-Tos in PROTAC Technology

PROTACs are heterobifunctional molecules that hijack the cell's natural protein disposal system, the ubiquitin-proteasome system, to selectively degrade target proteins. A PROTAC consists of a ligand that binds to a protein of interest (POI), a ligand that recruits an E3 ubiquitin ligase, and a linker connecting the two.

**Pomalidomide-PEG2-Tos** serves as a prefabricated "E3 ligase ligand-linker" building block for PROTAC synthesis. Its pomalidomide moiety binds to Cereblon, a substrate receptor of the CUL4A-DDB1-CRBN E3 ubiquitin ligase complex. The tosyl group allows for the covalent attachment of a ligand designed to bind to a specific protein of interest.

The fundamental function of a PROTAC synthesized from **Pomalidomide-PEG2-Tos** is to induce the formation of a ternary complex between the target protein and the Cereblon E3 ligase. This proximity leads to the poly-ubiquitination of the target protein, marking it for degradation by the 26S proteasome.





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